

# ethyl acetoacetate-d5 labeled compound preparation

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**Compound Focus:** Ethyl acetoacetate-d5

Cat. No.: S12877740

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## Chemical Profile of Ethyl Acetoacetate-d5

The table below summarizes the key identifiers and physical characteristics of **ethyl acetoacetate-d5**:

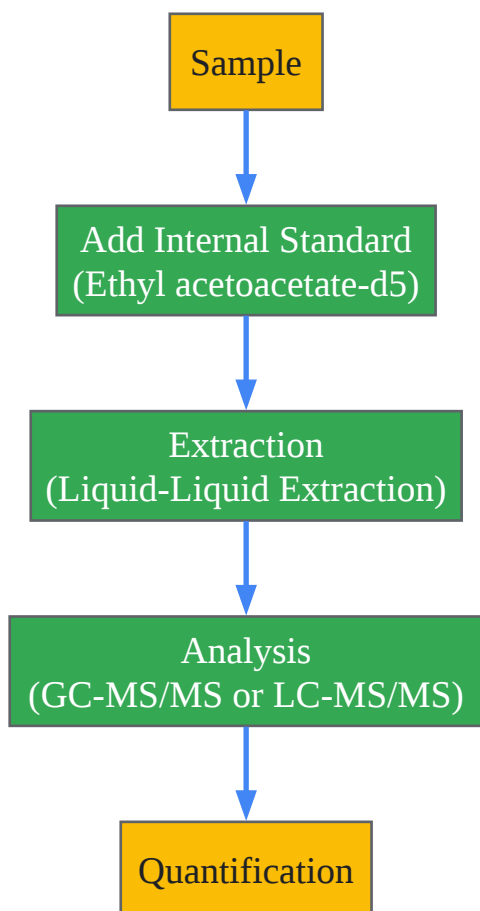
Property	Details
CAS Number	55514-60-8 [1] [2]
Synonyms	Ethyl acetylacetate-d5 [1]
Molecular Formula	$C_6H_5D_5O_3$ [1]
Molecular Weight	135.17 g/mol [1] [2]
Purity	99.22% [1]
Appearance	Liquid, colorless to light yellow [1]
Storage	Pure form: -20°C for 3 years or 4°C for 2 years. In solvent: -80°C for 6 months or -20°C for 1 month. [1]

Property	Details
Application	Deuterium-labeled tracer; internal standard for quantitative NMR, GC-MS, or LC-MS [1]

## Application Guidance

While specific protocols for **ethyl acetoacetate-d5** are not available, the following points outline general best practices for using deuterated internal standards, drawing on analytical principles [3] [4].

- **Sample Preparation Workflow:** A generic workflow for sample preparation and analysis is illustrated below. This can be adapted for methods where **ethyl acetoacetate-d5** serves as the internal standard.



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- **Internal Standardization:** Add a known, precise amount of **ethyl acetoacetate-d5** to your sample at the earliest possible stage, ideally at the beginning of sample preparation. This corrects for losses during extraction, concentration, and instrument variability [1].
- **Extraction Techniques:** Liquid-liquid extraction (LLE) is a common and effective technique for isolating analytes. A one-step LLE protocol can offer advantages such as simplified procedures, reduced potential for handling errors, and higher recovery rates compared to multi-step methods [4].
- **Instrumental Analysis:** The sample extract, containing both the target analytes and the internal standard, is typically analyzed using **Gas Chromatography or Liquid Chromatography coupled with tandem Mass Spectrometry (GC-MS/MS or LC-MS/MS)**. The deuterated standard helps correct for matrix effects and instrument drift [3] [1].

## Handling and Safety

- **Solubility:** **Ethyl acetoacetate-d5** is soluble in water (50 mg/mL) [1].
- **Solution Preparation:** For a 10 mM stock solution, 1.35 mg of the compound can be dissolved in 1 mL of solvent. The solution should be filtered through a 0.22 µm filter before use [1].
- **Stability:** To prevent inactivation, aliquot the stock solution and avoid repeated freeze-thaw cycles [1].

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## References

1. Ethyl acetoacetate-d5 (Ethyl acetylacetate-d5) [medchemexpress.com]
2. 55514-60-8 Cas No. | Ethyl acetoacetate-D5 [store.apolloscientific.co.uk]
3. Automated vortex-assisted-liquid-liquid microextraction with ... [pmc.ncbi.nlm.nih.gov]
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